

4-Hydroxymethylthiazole: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 4-Hydroxymethylthiazole

Cat. No.: B1350391

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Hydroxymethylthiazole**. The information is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring the integrity and shelf-life of this compound for research and development purposes. Due to the limited availability of specific public data on the stability of **4-Hydroxymethylthiazole**, this guide combines information from safety data sheets with general principles of stability testing as outlined by major regulatory bodies.

Storage and Handling

Proper storage and handling are critical to maintaining the quality of **4-Hydroxymethylthiazole**.

Recommended Storage Conditions

To ensure the stability of **4-Hydroxymethylthiazole**, it is recommended to store it under the following conditions, as compiled from various supplier safety data sheets.

Parameter	Recommended Condition	Source
Temperature	2-8°C	[1]
Atmosphere	Store in a dry, well-ventilated place. Keep container tightly closed.	[2][3]
Light	While not explicitly stated, protection from light is a general good practice for chemical storage.	
Container	Store in the original, tightly-closed container.	[3][4]

Handling Precautions

When working with **4-Hydroxymethylthiazole**, it is essential to follow standard laboratory safety protocols to minimize exposure and ensure safe handling.

- Ventilation: Use only in a well-ventilated area or outdoors.[2][4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[2]
 - Skin Protection: Wear protective gloves and clothing.[2][5]
 - Respiratory Protection: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][5]
- Hygiene: Wash hands thoroughly after handling.[4]

Stability Profile

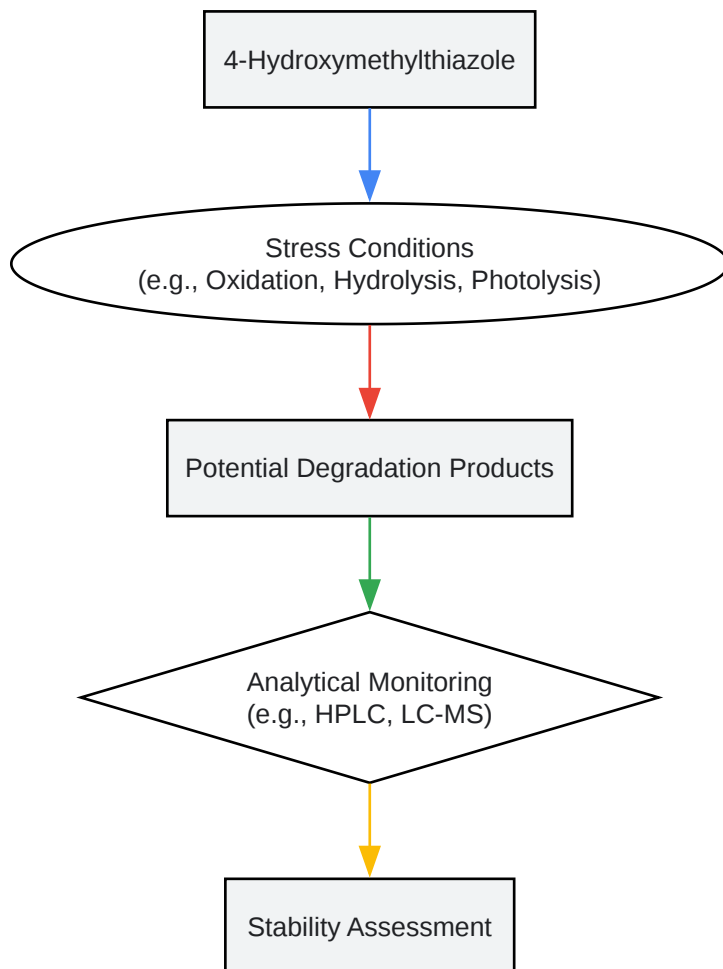
Detailed public data on the chemical stability and degradation pathways of **4-Hydroxymethylthiazole** is limited. Safety Data Sheets often state "no data available" for reactivity and stability under specific conditions.[2] However, the general structure of the

molecule suggests potential susceptibility to oxidation and other degradation pathways common to thiazole derivatives and alcohols.

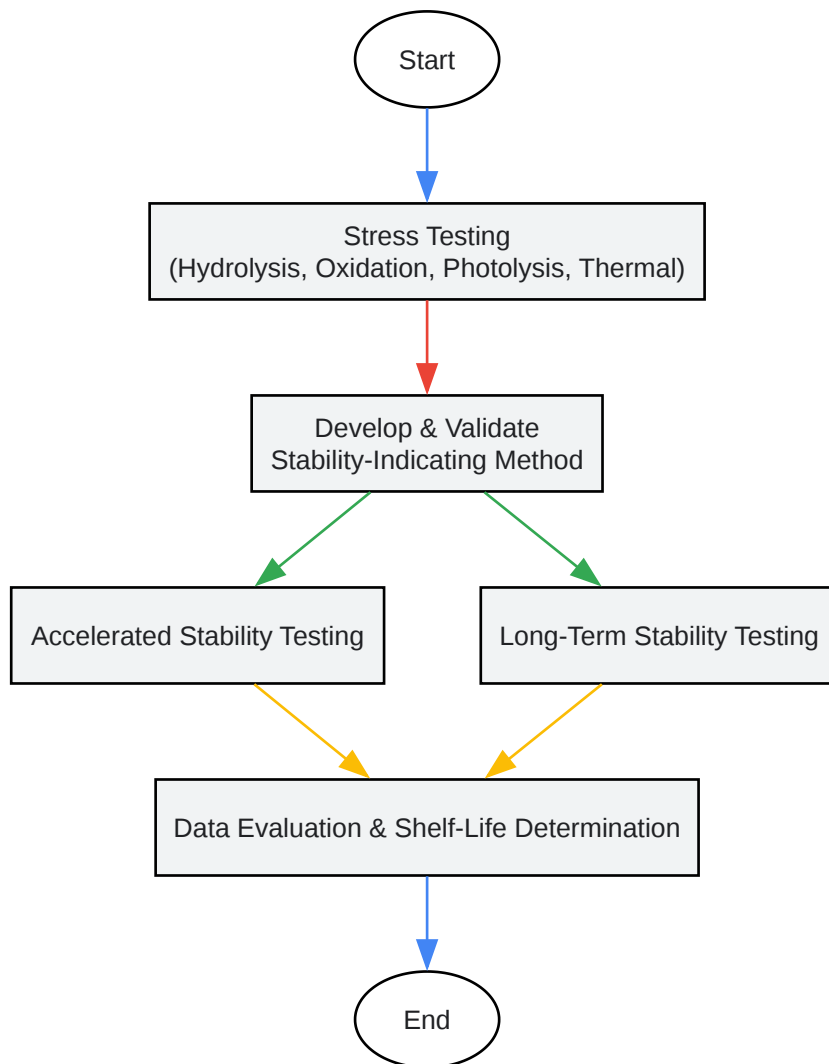
Potential Degradation Pathways

While specific degradation products for **4-Hydroxymethylthiazole** have not been publicly documented, a hypothetical degradation workflow can be conceptualized based on the functional groups present in the molecule. Stress conditions such as oxidation, hydrolysis (at varying pH), and photolysis could potentially lead to the degradation of the compound.

Hypothetical Degradation Workflow for 4-Hydroxymethylthiazole



General Stability Testing Workflow



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